

A Comparative Analysis of 3,5-Dimethylcyclohexanol Isomers: A Guide for Researchers

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Compound of Interest

Compound Name: 3,5-Dimethylcyclohexanol

CAS No.: 767-13-5

Cat. No.: B1206506

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For researchers, scientists, and professionals in drug development, a profound understanding of stereoisomerism is paramount. The subtle rearrangement of atoms in three-dimensional space can dramatically alter a molecule's physicochemical properties, biological activity, and spectroscopic signature. This guide provides an in-depth comparative analysis of the isomers of **3,5-dimethylcyclohexanol**, offering experimental data and theoretical insights to aid in their identification, separation, and application.

The Stereoisomers of 3,5-Dimethylcyclohexanol: An Introduction

3,5-Dimethylcyclohexanol possesses three chiral centers, giving rise to a number of stereoisomers. These can be broadly categorized into cis and trans diastereomers, based on the relative orientation of the two methyl groups. Within these categories, further isomerism exists based on the orientation of the hydroxyl group. The most stable conformations are typically chair forms, where substituents can occupy either axial or equatorial positions to minimize steric strain. Understanding the principles of conformational analysis is crucial for

interpreting the properties of these isomers. Generally, substituents prefer the more spacious equatorial position to avoid 1,3-diaxial interactions, which are a significant source of steric strain.^[1]

The chair conformations of a cis,trans isomer of **3,5-dimethylcyclohexanol** illustrate the dynamic equilibrium between different spatial arrangements.^{[2][3]} The relative stability of these conformers, and thus the overall properties of the isomer, is determined by the energetic favorability of the substituent positions.

Physicochemical Properties: A Tale of Two Isomers

The spatial arrangement of the methyl and hydroxyl groups significantly influences the physical properties of the **3,5-dimethylcyclohexanol** isomers. While data for all individual isomers is not readily available, a comparison between a specific isomer and the commercially available mixture highlights these differences.

Property	Mixture of Isomers	cis,trans,trans-3,5-Dimethylcyclohexanol
CAS Number	5441-52-1 ^{[4][5][6][7]}	17373-17-0
Boiling Point (°C)	185-186 ^{[4][5][6]}	187
Melting Point (°C)	11-12 ^{[5][6]}	-
Density (g/mL at 25°C)	0.892 ^{[5][6]}	0.893
Refractive Index (n _{20/D})	1.455 ^{[5][6]}	1.451

Note: Data for the mixture of isomers is compiled from various commercial sources. Data for cis,trans,trans-**3,5-dimethylcyclohexanol** is from specialized chemical databases.

The slight variations in boiling point, density, and refractive index underscore the impact of stereochemistry on intermolecular forces. These differences, though subtle, are critical for developing effective separation protocols.

Spectroscopic Fingerprints: Differentiating the Isomers

Spectroscopic techniques provide the most powerful tools for distinguishing between the isomers of **3,5-dimethylcyclohexanol**. Each isomer presents a unique spectral signature based on the chemical environment of its constituent atoms.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹³C NMR: A Clear Distinction

Carbon-13 NMR spectroscopy is particularly effective for differentiating between the isomers due to the sensitivity of carbon chemical shifts to the steric environment. A seminal study on the ¹³C NMR of dimethylcyclohexanols provides valuable data for this comparison.^[8] The chemical shifts of the ring carbons are influenced by the axial or equatorial orientation of the methyl and hydroxyl groups.

Carbon	cis-3,5-Dimethylcyclohexanol (ppm)	trans-3,5-Dimethylcyclohexanol (ppm)
C1 (CH-OH)	66.4	71.1
C2, C6	43.1	45.9
C3, C5	28.1	32.4
C4	44.9	44.3
CH ₃	22.5	22.8

Data extracted from "Carbon-13 chemical shifts and conformations of dimethylcyclohexanols".^[8]

The upfield shift of the C1 carbon in the cis isomer compared to the trans isomer is a key diagnostic feature. This is attributable to the greater steric shielding experienced by the carbon atom in the cis configuration.

¹H NMR: Unraveling Proton Environments

Proton NMR provides further structural information. The chemical shifts and coupling constants of the protons, particularly the one attached to the carbon bearing the hydroxyl group (H-1), are indicative of its axial or equatorial position and its relationship with neighboring protons. While detailed spectra for each pure isomer are not readily available in public databases, general principles can be applied. An axial H-1 proton will typically exhibit larger coupling constants due to its trans-diaxial relationship with adjacent axial protons, resulting in a wider multiplet compared to an equatorial H-1 proton.

Infrared (IR) Spectroscopy

The IR spectra of the **3,5-dimethylcyclohexanol** isomers are expected to be broadly similar, with characteristic absorptions for the O-H and C-O stretching vibrations. However, subtle differences in the position and shape of these bands can arise from variations in hydrogen bonding and the conformational rigidity of the isomers. The C-O stretching band, typically found in the 1260-1000 cm⁻¹ region, can be particularly informative. The exact frequency can be influenced by whether the hydroxyl group is in an axial or equatorial position.

Mass Spectrometry (MS)

In mass spectrometry, the isomers of **3,5-dimethylcyclohexanol** will exhibit the same molecular ion peak (m/z 128). However, the fragmentation patterns may differ due to the varying stereochemistry influencing the stability of the resulting fragment ions. Common fragmentation pathways for cyclic alcohols include the loss of water (M-18), loss of a methyl group (M-15), and ring cleavage. The relative intensities of these fragment ions can provide clues to the stereochemistry of the parent molecule.

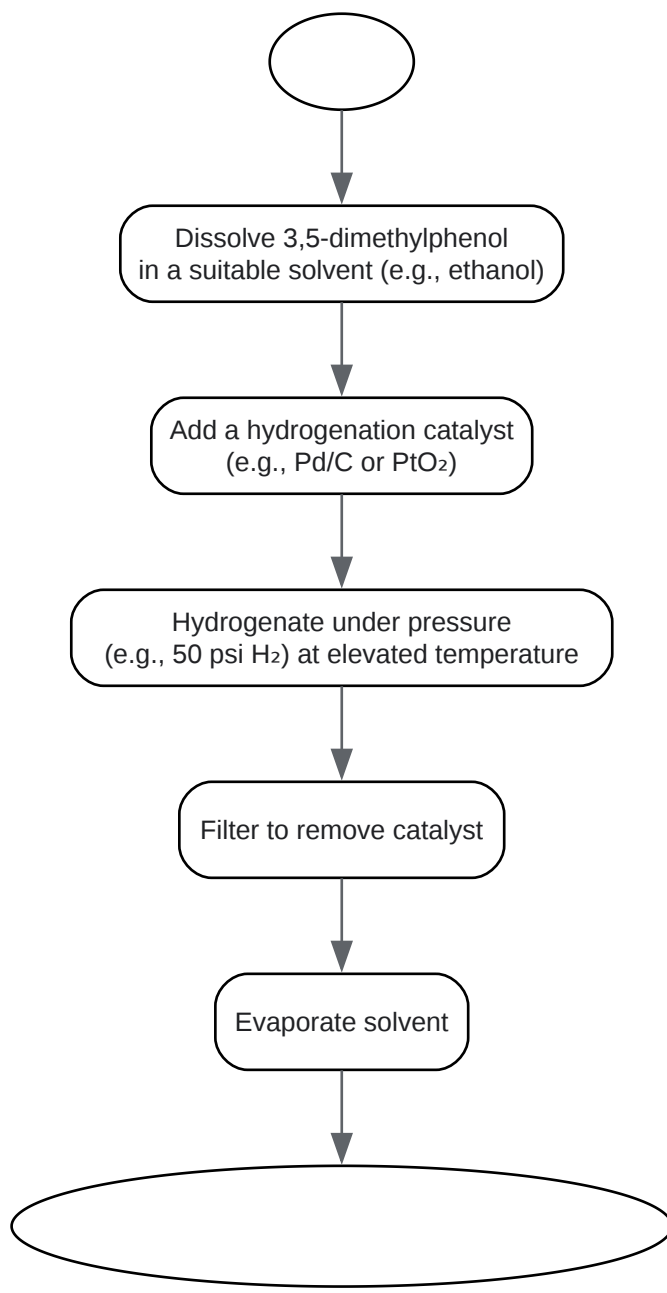
Experimental Protocols: Synthesis, Separation, and Characterization

Synthesis of a 3,5-Dimethylcyclohexanol Isomer Mixture

A common method for synthesizing a mixture of **3,5-dimethylcyclohexanol** isomers is the catalytic hydrogenation of 3,5-dimethylphenol or 3,5-dimethylcyclohexanone.^[8]

Workflow for Synthesis:

Synthesis of 3,5-Dimethylcyclohexanol Isomer Mixture



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Caption: Workflow for the synthesis of a **3,5-dimethylcyclohexanol** isomer mixture.

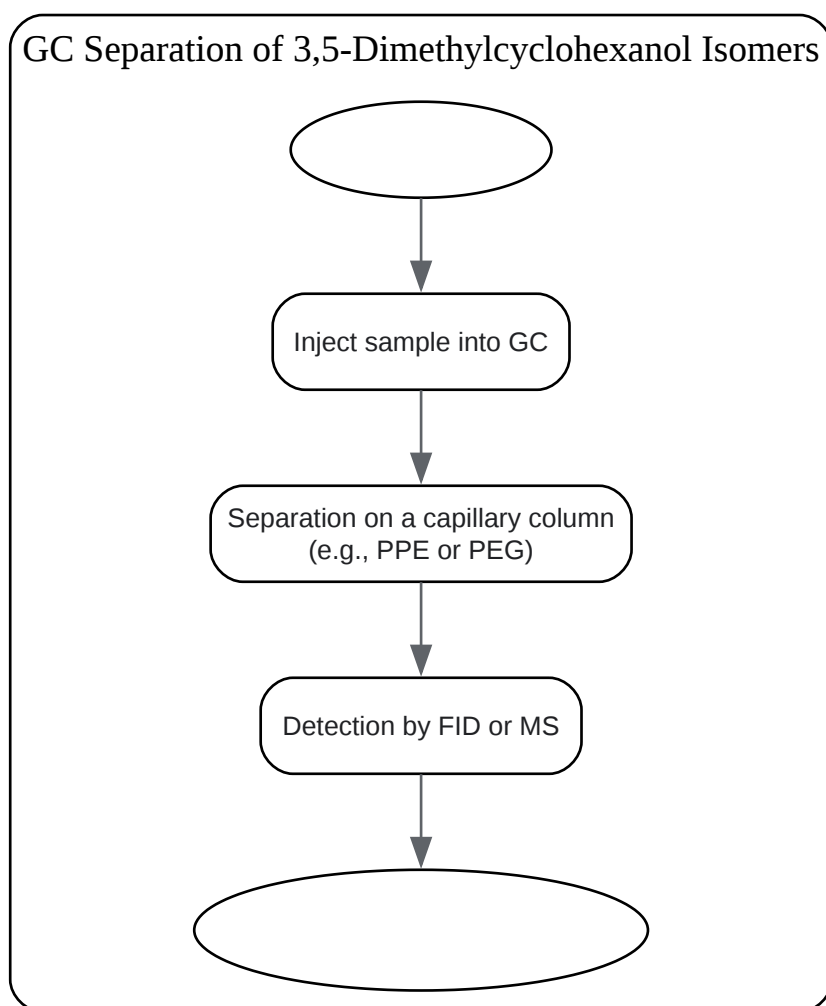
Detailed Protocol:

- **Reaction Setup:** In a high-pressure hydrogenation vessel, dissolve 3,5-dimethylphenol in a suitable solvent such as ethanol.
- **Catalyst Addition:** Add a catalytic amount of a hydrogenation catalyst, for example, 5% Palladium on Carbon (Pd/C) or Platinum(IV) oxide (PtO₂).^[8]
- **Hydrogenation:** Seal the vessel and purge with hydrogen gas. Pressurize the vessel to approximately 50 psi with hydrogen and heat to a temperature of 50-70 °C. Maintain the reaction with vigorous stirring for several hours until hydrogen uptake ceases.
- **Workup:** Cool the reaction mixture to room temperature and carefully vent the excess hydrogen. Filter the mixture through a pad of celite to remove the catalyst.
- **Isolation:** Remove the solvent from the filtrate under reduced pressure to yield a mixture of **3,5-dimethylcyclohexanol** isomers.

Separation of Isomers by Gas Chromatography (GC)

Gas chromatography is a powerful technique for separating the different isomers of **3,5-dimethylcyclohexanol**. The choice of the stationary phase is critical for achieving good resolution.

Workflow for GC Separation:



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Caption: Workflow for the GC separation of **3,5-dimethylcyclohexanol** isomers.

Detailed Protocol:

- Instrumentation: A gas chromatograph equipped with a flame ionization detector (FID) or a mass spectrometer (MS) is required.
- Column: A capillary column with a polar stationary phase, such as polyethylene glycol (PEG) or polyphenyl ether (PPE), is recommended for separating the isomers.[8] For preparative scale separation, a packed column with a stationary phase like Apiezon on Chromosorb can be used.[8]

- GC Conditions:
 - Injector Temperature: 250 °C
 - Carrier Gas: Helium or Hydrogen
 - Oven Program: Start at a lower temperature (e.g., 80 °C) and ramp up to a higher temperature (e.g., 200 °C) at a rate of 5-10 °C/min.
 - Detector Temperature: 280 °C
- Sample Preparation: Dilute the isomer mixture in a suitable solvent (e.g., dichloromethane or diethyl ether) before injection.
- Analysis: The different isomers will elute at different retention times, allowing for their quantification and, if coupled with a mass spectrometer, their individual mass spectra to be obtained.

Characterization by NMR Spectroscopy

Detailed Protocol:

- Sample Preparation: Dissolve approximately 10-20 mg of the purified isomer or isomer mixture in about 0.6 mL of a deuterated solvent (e.g., CDCl₃) in a 5 mm NMR tube.
- Instrumentation: Acquire ¹H and ¹³C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ¹³C NMR Acquisition: A standard proton-decoupled ¹³C NMR experiment is typically sufficient.
- ¹H NMR Acquisition: Acquire a standard ¹H NMR spectrum. For more detailed structural elucidation, 2D NMR experiments such as COSY and HSQC can be employed to establish proton-proton and proton-carbon correlations.
- Data Analysis: Process the spectra and compare the chemical shifts and coupling constants to literature values or theoretical predictions to assign the stereochemistry of the isomers.

Conclusion

The isomers of **3,5-dimethylcyclohexanol**, while structurally similar, exhibit distinct physicochemical and spectroscopic properties. A thorough understanding of these differences is essential for their effective separation, identification, and utilization in various research and development applications. This guide provides a foundational framework for the comparative analysis of these important chiral molecules, emphasizing the interplay between stereochemistry and observable chemical characteristics.

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